

# 6-Fluoronaphthalene-2-sulfonic acid molecular structure and formula

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## Compound of Interest

Compound Name: 6-Fluoronaphthalene-2-sulfonic acid

Cat. No.: B581056

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## Technical Guide: 6-Fluoronaphthalene-2-sulfonic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Fluoronaphthalene-2-sulfonic acid**, including its molecular structure, chemical formula, and known properties. Due to its nature as a specialized research chemical, publicly available data is limited. This guide consolidates available information and provides logical extrapolations based on the chemistry of related compounds.

## Chemical Identity and Properties

**6-Fluoronaphthalene-2-sulfonic acid** is an organofluorine compound and a derivative of naphthalene. The presence of both a fluorine atom and a sulfonic acid group makes it a potentially valuable intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.

## Molecular Structure and Formula

- Chemical Formula:  $C_{10}H_7FO_3S$  [1][2]
- Molecular Weight: 226.22 g/mol [2]

- CAS Number: 859071-26-4[1][2][3]
- SMILES: O=S(C1=CC=C2C=C(F)C=CC2=C1)(O)=O[2]

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **6-Fluoronaphthalene-2-sulfonic acid** are not widely available in published literature. The data presented below is based on computational predictions and information from chemical suppliers.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>7</sub> FO <sub>3</sub> S	[1][2]
Molecular Weight	226.22 g/mol	[2]
CAS Number	859071-26-4	[1][2][3]
Predicted LogP	3.30640	ChemSrc
Appearance	Not specified	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

## Synthesis and Experimental Protocols

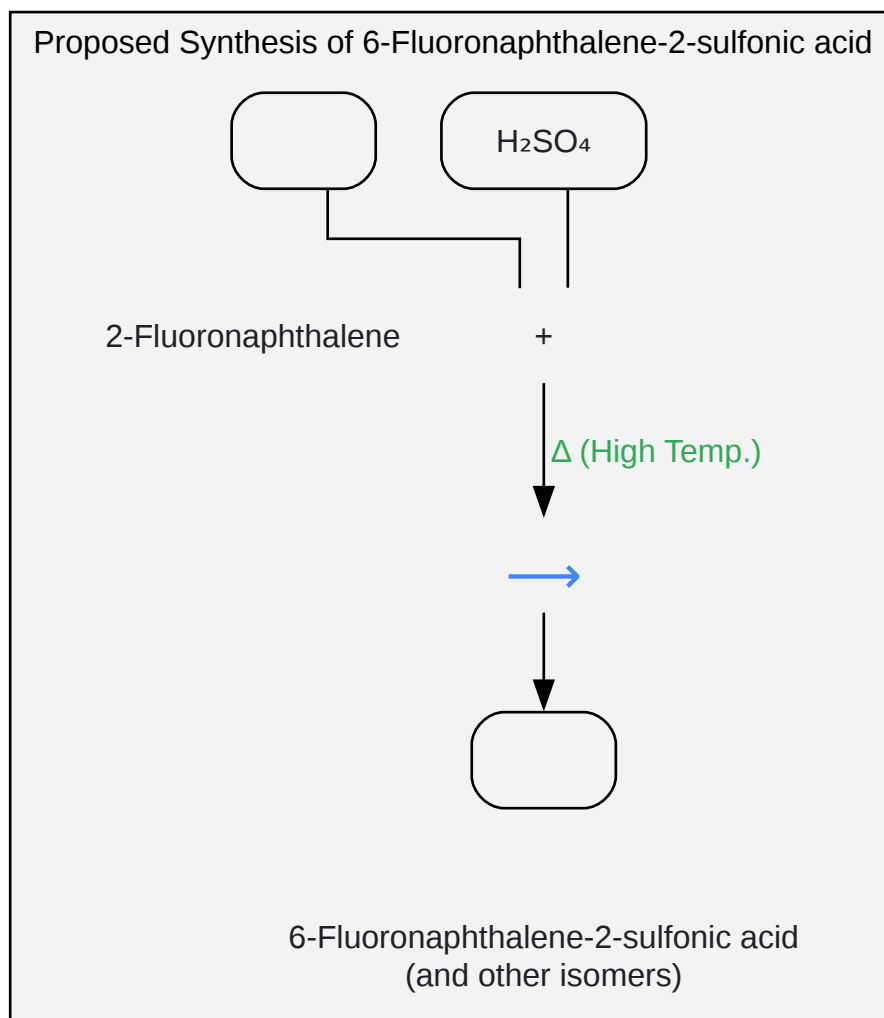
A specific, validated experimental protocol for the synthesis of **6-Fluoronaphthalene-2-sulfonic acid** is not detailed in readily accessible scientific literature. However, a plausible synthetic route is the direct electrophilic sulfonation of 2-fluoronaphthalene. The regiochemistry of this reaction is influenced by reaction conditions, particularly temperature.

### Proposed Synthesis: Sulfonation of 2-Fluoronaphthalene

The sulfonation of naphthalene derivatives is a well-established reaction. At lower temperatures, the reaction is kinetically controlled and tends to favor substitution at the alpha-

position (C1 or C4). At higher temperatures, the reaction becomes thermodynamically controlled, favoring the formation of the more stable beta-isomer (like the C2, C3, C6, or C7 positions)[4]. Since the target molecule is a 2-sulfonic acid (a beta-sulfonic acid), the reaction would likely be performed at an elevated temperature.

Reaction Scheme:



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Caption: Proposed synthesis via electrophilic sulfonation.

Experimental Protocol Outline:

- **Reaction Setup:** In a flask equipped with a stirrer, thermometer, and condenser, add 2-fluoronaphthalene.
- **Sulfonation:** Slowly add concentrated sulfuric acid (or oleum) to the 2-fluoronaphthalene while stirring. The molar ratio and concentration of the sulfonating agent would need to be optimized.
- **Heating:** Heat the reaction mixture to a temperature likely in the range of 140-160°C to favor the formation of the thermodynamically more stable beta-sulfonated products. The reaction time would need to be monitored, potentially for several hours.
- **Workup:** After cooling, the reaction mixture would be carefully quenched by pouring it into cold water or onto ice.
- **Isolation:** The product, **6-fluoronaphthalene-2-sulfonic acid**, along with other isomers, would likely be isolated from the aqueous solution by salting out, for example, by adding sodium chloride to precipitate the sodium sulfonate salt.
- **Purification:** Further purification would be necessary to separate the desired 6-fluoro-2-sulfonic acid isomer from other isomers (e.g., 7-fluoro-2-sulfonic acid) and disulfonated byproducts. This could be achieved by fractional crystallization of its salts.

Note: This is a generalized protocol. The specific conditions would require experimental optimization and validation.

## Applications in Research and Drug Development

While specific applications for **6-Fluoronaphthalene-2-sulfonic acid** are not widely documented, its structure suggests potential utility in several areas:

- **Pharmaceutical Intermediates:** Naphthalene sulfonic acids are precursors in the synthesis of various dyes and pharmaceutical compounds. The fluorine atom can be a valuable addition for modulating the electronic and lipophilic properties of a molecule, which is a common strategy in drug design to improve metabolic stability and binding affinity.
- **Materials Science:** Fluorinated aromatic compounds are used in the synthesis of polymers and materials for electronics, such as in OLEDs and OPVs[5]. This compound could serve as

a building block for such materials.

- Chemical Probes: The naphthalene core is fluorescent, and the sulfonic acid group imparts water solubility. These features could be exploited in the design of fluorescent probes for biological imaging or chemical sensing.

## Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **6-Fluoronaphthalene-2-sulfonic acid** is not readily available. However, based on the hazards of related compounds like other naphthalenesulfonic acids, the following precautions are advised:

- General Handling: Use in a well-ventilated area or under a chemical fume hood. Avoid generating dust.
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, chemical-resistant gloves, and safety goggles or a face shield.
- Hazards: Sulfonic acids are generally corrosive and can cause severe skin burns and eye damage. Handle with care.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.

This information is for guidance only and is not a substitute for a formal safety assessment.

## Spectroscopic Data

No public sources with detailed NMR, IR, or Mass Spectrometry data for **6-Fluoronaphthalene-2-sulfonic acid** were identified. Researchers who purchase this compound from chemical suppliers may be able to request a Certificate of Analysis (CoA) which would contain this information.

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